

Technical Guide: 25-Desacetyl Rifampicin-d4

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Compound of Interest

Compound Name: 25-Desacetyl rifampicin-d4

Cat. No.: B15566472

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **25-Desacetyl rifampicin-d4**, a key deuterated internal standard used in the analysis of the antibiotic rifampicin and its primary active metabolite, 25-Desacetyl rifampicin. This document covers its chemical properties, analytical methodologies, and its application in pharmacokinetic studies.

Introduction

25-Desacetyl rifampicin is the major and microbiologically active metabolite of rifampicin, a potent broad-spectrum antibiotic. The deuterated analog, **25-Desacetyl rifampicin-d4**, serves as an essential internal standard for quantitative analysis in bioanalytical assays, particularly those employing mass spectrometry. Its use allows for precise and accurate quantification of the analyte by correcting for variability during sample preparation and analysis.

Physicochemical Properties

A summary of the key physicochemical properties of **25-Desacetyl rifampicin-d4** is presented below.

Property	Value	Source(s)
Chemical Name	25-O-Deacetyl-3-[(E)-[(4-methyl-1-piperazinyl)imino]methyl]rifamycin-D4	[1]
Molecular Formula	C ₄₁ H ₅₂ D ₄ N ₄ O ₁₁	[2][3][4]
Molecular Weight	Approximately 784.93 g/mol	[1][2]
CAS Number	Ambiguous: Some sources cite 2747918-77-8, while others state Not Available (NA). The CAS number for the non-labeled compound is 16783-99-6.	[1][2][3][4][5]
Synonyms	Desacetyl rifampicin-d4, 3-[(1-Piperazinylimino-d4)methyl]rifamycin, 3-(Piperazino-d4)iminomethyl Rifamycin SV	[3]

Synthesis and Certificate of Analysis

Synthesis: A detailed, publicly available synthesis protocol for **25-Desacetyl rifampicin-d4** is not readily found in the literature. However, the general synthetic route for non-labeled 25-desacetyl rifamycins involves the hydrolysis of the 25-acetyl group of the parent rifamycin.[6] The deuteration is typically introduced in the piperazine moiety of the molecule. For research purposes, this compound is generally procured from specialized chemical suppliers who provide it as a certified reference material.

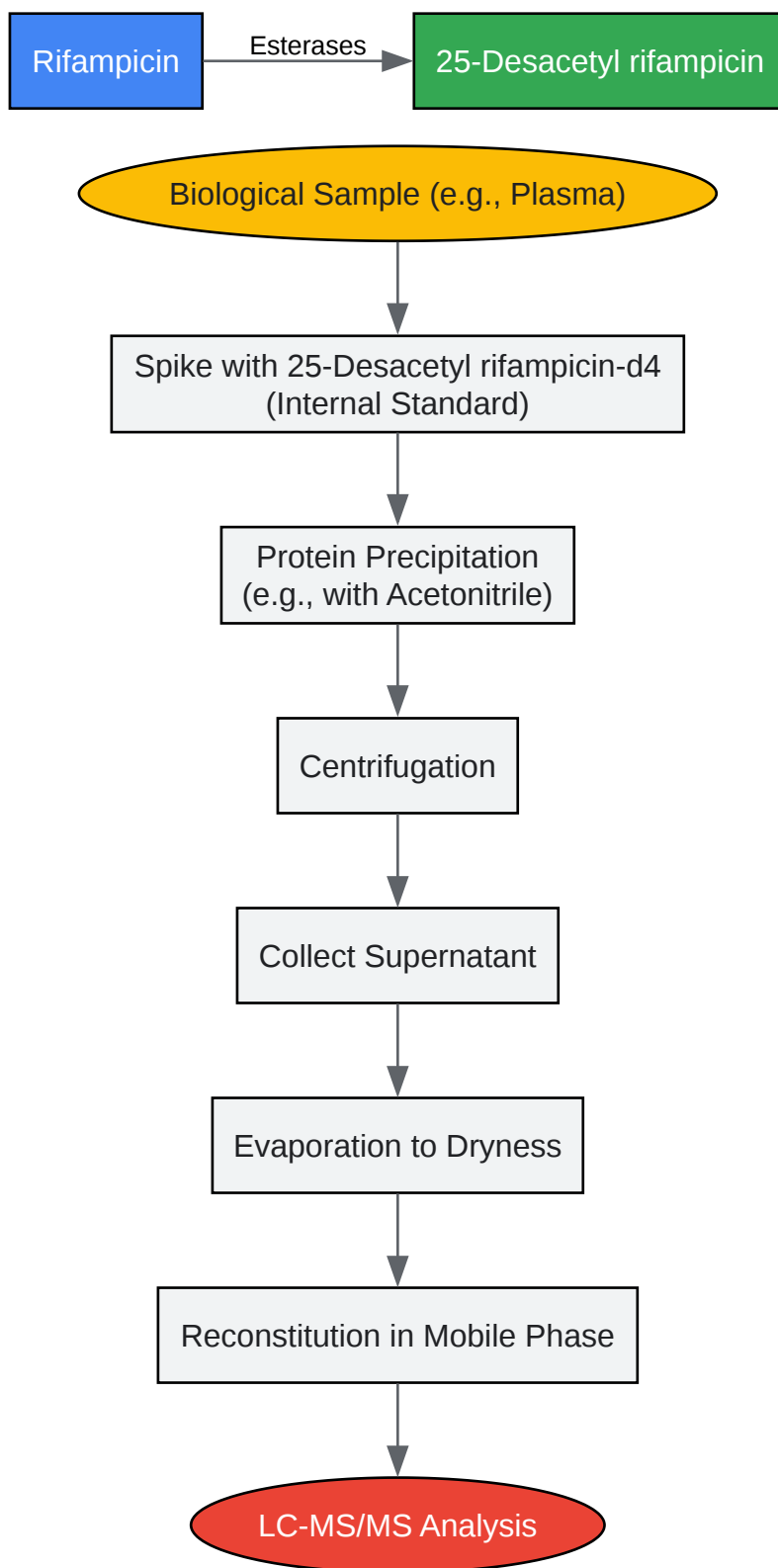
Certificate of Analysis (CoA): While a specific CoA for **25-Desacetyl rifampicin-d4** is not publicly available, a typical CoA for this reference standard would include the following information:

- Compound Name and Code

- CAS Number
- Molecular Formula and Weight
- Lot Number
- Appearance
- Purity (typically determined by HPLC)[[1](#)]
- Identity Confirmation (by ^1H -NMR and Mass Spectrometry)
- Isotopic Purity
- Storage Conditions[[1](#)]
- Date of Analysis and Retest Date

Metabolic Pathway of Rifampicin

Rifampicin undergoes metabolism in the body, with the primary pathway being the deacetylation to its active metabolite, 25-Desacetyl rifampicin. This biotransformation is mediated by esterases.



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